

(R)-1-Phenylbut-3-en-1-amine hydrochloride material safety data sheet

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Compound of Interest

Compound Name: (R)-1-Phenylbut-3-en-1-amine
hydrochloride

Cat. No.: B152160

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An In-depth Technical Guide to the Material Safety Data Sheet for **(R)-1-Phenylbut-3-en-1-amine hydrochloride**

This guide provides a comprehensive overview of the safety, handling, and toxicological properties of **(R)-1-Phenylbut-3-en-1-amine hydrochloride**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

(R)-1-Phenylbut-3-en-1-amine hydrochloride is a white to off-white solid. It is recommended to be stored in a refrigerator.

Identifier	Value
IUPAC Name	(R)-1-phenylbut-3-en-1-amine hydrochloride
CAS Number	132312-93-7[1]
Molecular Formula	C ₁₀ H ₁₄ ClN
Molecular Weight	183.68 g/mol
Physical Form	White to off-white solid
Purity	95%
Storage Temperature	Refrigerator
InChI Key	FRNZDHMKEKWBTM-HNCPQSOCSA-N

Hazard Identification and Classification

This compound is classified as hazardous. The signal word for this chemical is "Warning".

Hazard Class	Hazard Statement
Acute toxicity, Oral	H302: Harmful if swallowed
Skin irritation	H315: Causes skin irritation
Eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation

First-Aid Measures

Detailed first-aid protocols are crucial for immediate and effective response to exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing and shoes.[2] Wash the affected area with plenty of soap and water for at least 15 minutes.[2] Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[3] Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Call a physician or poison control center immediately.[3]

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Safe Handling

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2]
- Use only in a well-ventilated area, preferably under a chemical fume hood.[2][3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- Wash hands thoroughly after handling.[2]
- Avoid contact with skin, eyes, and clothing.[2]

Storage Conditions

- Store in a tightly closed container.[\[3\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[3\]](#)
- Store in a refrigerator as recommended.
- Keep away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and containment.

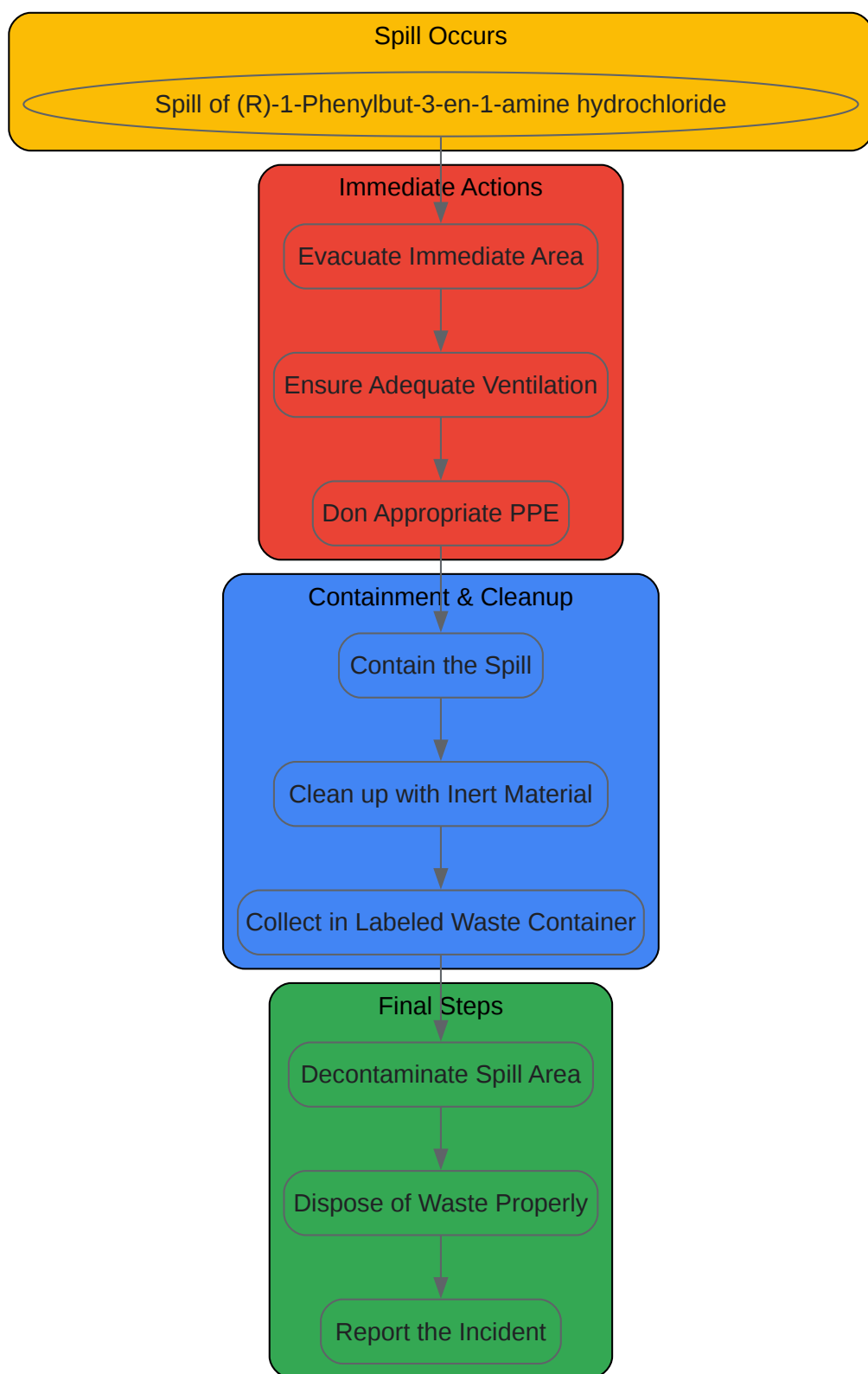
Step	Procedure
1. Evacuation	Evacuate personnel from the immediate area of the spill.
2. Ventilation	Ensure adequate ventilation.
3. Personal Protection	Wear appropriate personal protective equipment (PPE), including respiratory protection.
4. Containment	Prevent further leakage or spillage if it is safe to do so.
5. Cleanup	For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal. [3] Avoid generating dust. For liquid spills, absorb with an inert material (e.g., sand, earth) and place in a chemical waste container. [3]
6. Decontamination	Clean the spill area thoroughly with a suitable decontaminating agent.
7. Disposal	Dispose of the waste in accordance with local, state, and federal regulations. [3]

Experimental Protocols

General Handling of Amine Hydrochlorides

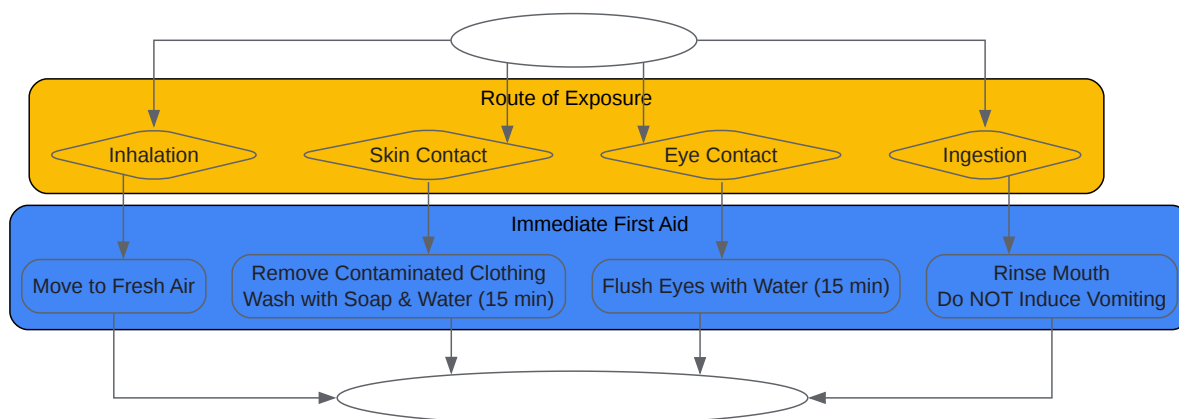
- **Risk Assessment:** Before beginning any experiment, conduct a thorough risk assessment, considering the potential hazards of all chemicals and manipulations involved.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including, but not limited to, safety glasses with side shields or goggles, a flame-retardant lab coat, and compatible chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.
- **Weighing:** When weighing the solid material, do so in a ventilated enclosure or a fume hood to avoid inhalation of dust particles.
- **Dissolution:** When dissolving the solid, add it slowly to the solvent to control any potential exothermic reactions.
- **Waste Disposal:** All waste materials containing the compound should be collected in a designated, labeled hazardous waste container for proper disposal according to institutional and regulatory guidelines.

Visualizations



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Caption: Spill Response Workflow for **(R)-1-Phenylbut-3-en-1-amine hydrochloride**.



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Caption: First-Aid Decision Tree for Exposure Incidents.

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